

N-Nitrosodiethanolamine (NDELA): A Technical Guide to its Precursors in Industrial Chemicals

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Compound of Interest

Compound Name: *N-Nitrosodiethanolamine*

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Introduction

N-Nitrosodiethanolamine (NDELA) is a semi-volatile N-nitrosamine that is not produced commercially but occurs as a contaminant in various industrial and consumer products.[1] Classified as a probable human carcinogen (Group 2B) by the International Agency for Research on Cancer (IARC), its presence, even at trace levels, is a significant safety concern. [2] This technical guide provides an in-depth overview of the primary precursors to NDELA in industrial chemicals, its formation mechanisms, quantitative data on its occurrence, and detailed analytical methodologies for its detection and quantification.

Precursors and Formation of NDELA

The formation of NDELA is a chemical process that occurs when a secondary or tertiary amine precursor reacts with a nitrosating agent.

Key Precursors

The most significant precursors to NDELA are ethanolamines, which are widely used in various industrial applications for their properties as surfactants, emulsifiers, and pH adjusters.[3][4]

- **Diethanolamine (DEA):** A secondary amine and a direct precursor to NDELA.[5][6][7][8] DEA is a common ingredient in cosmetics, metalworking fluids, and some pesticides.[1][5] The nitrosation of DEA is a direct and relatively rapid reaction.[9]

- Triethanolamine (TEA): A tertiary amine that can also lead to the formation of NDELA.^{[1][9]} The process involves a slower, rate-limiting step of nitrosative dealkylation to form DEA, which is then nitrosated.^{[3][9]} Technical-grade TEA often contains DEA as an impurity, which can significantly increase the rate of NDELA formation.^[9]

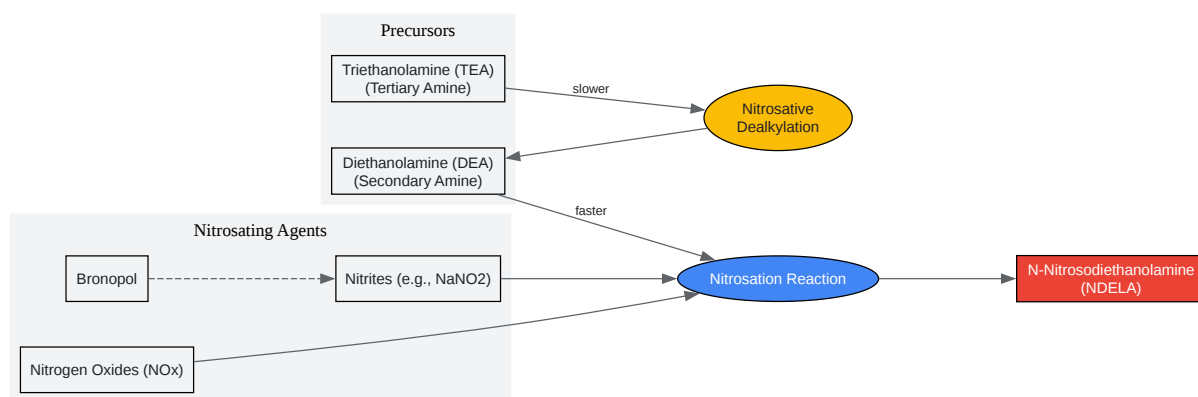
Nitrosating Agents

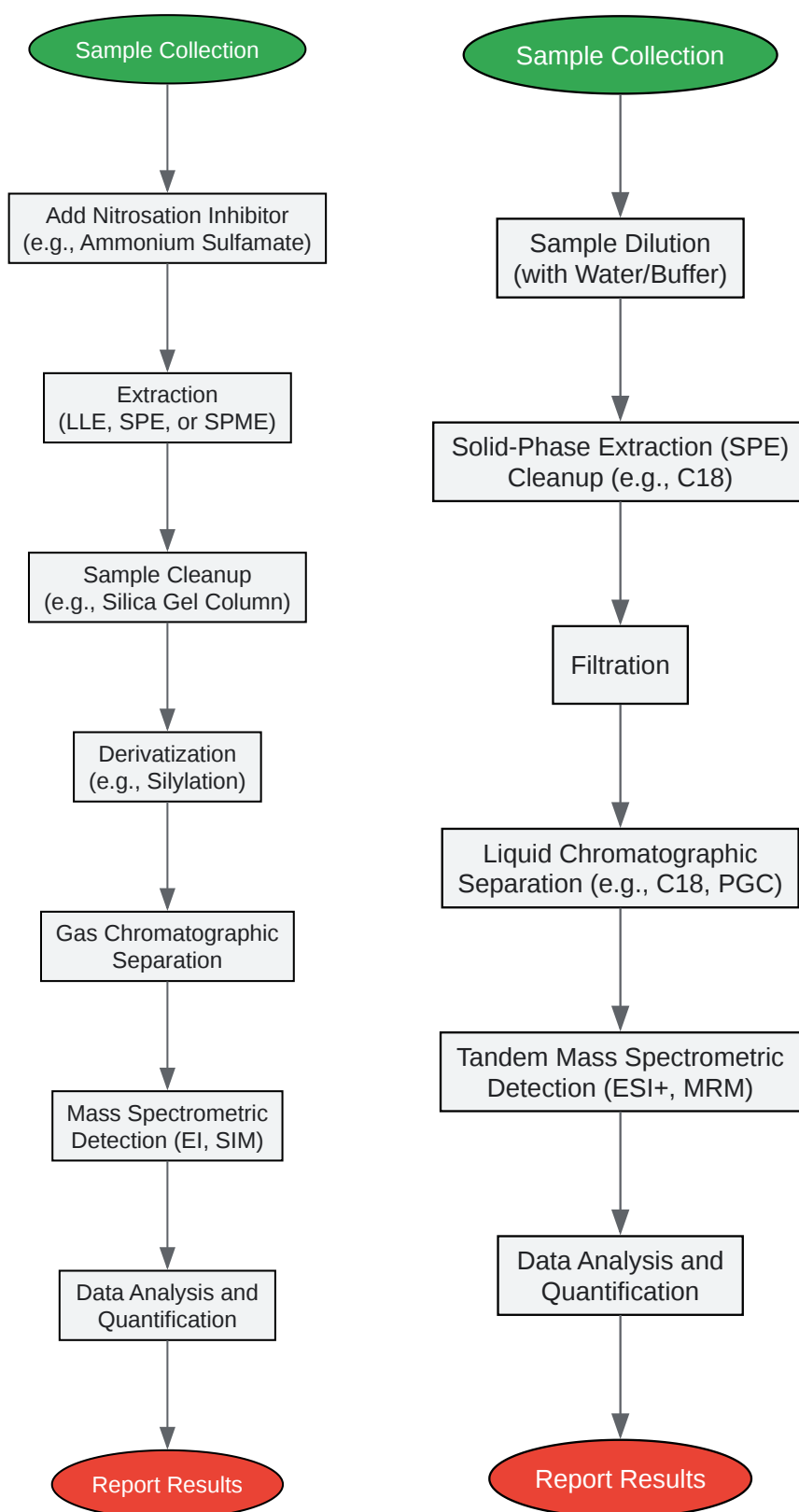
The presence of a nitrosating agent is essential for the conversion of precursor amines into nitrosamines. Common nitrosating agents in industrial settings include:

- Nitrites: Sodium nitrite is a common corrosion inhibitor in metalworking fluids and can be an unintended contaminant in other raw materials.^{[1][10][11]}
- Nitrogen Oxides (NO_x): These can be present in the air from environmental pollution or generated during certain industrial processes.^{[1][9]}
- 2-bromo-2-nitropropane-1,3-diol (Bronopol): A preservative used in some cosmetic formulations that can degrade to release nitrite.^{[1][9]}

Formation Pathway

The chemical reaction for the formation of NDELA from its primary precursors is illustrated below. The reaction is influenced by factors such as pH, temperature, and the presence of light.^{[3][11][12]} Acidic conditions generally favor the formation of NDELA.^[11]





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